

Griffithsin in HIV Prevention: Application Notes and Protocols for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Griffithinam*
CAS No.: 240122-32-1
Cat. No.: B127831

[Get Quote](#)

Introduction: A Paradigm Shift in HIV Prevention

The global effort to combat the HIV/AIDS pandemic necessitates the development of novel, potent, and user-friendly prevention strategies.^{[1][2]} While antiretroviral (ARV) drugs have revolutionized treatment and pre-exposure prophylaxis (PrEP), concerns regarding adherence, systemic side effects, and the emergence of drug-resistant strains persist.^{[1][2]} In this context, Griffithsin (GRFT), a lectin originally isolated from the red alga *Griffithsia* sp., has emerged as a highly promising, non-ARV microbicide candidate for preventing the sexual transmission of HIV.^{[3][4][5]}

Griffithsin exhibits exceptionally potent anti-HIV activity, effective at picomolar concentrations, by targeting a fundamental aspect of the virus's biology: the dense shield of high-mannose oligosaccharides on its envelope glycoprotein gp120.^{[3][5][6][7]} This unique mechanism of action, coupled with an outstanding preclinical safety profile and progress in clinical trials, positions GRFT as a cornerstone for the next generation of HIV prevention technologies.^{[8][9]}
^[10]

This document serves as a comprehensive technical guide for researchers, scientists, and drug development professionals. It provides an in-depth overview of Griffithsin's mechanism of action, summarizes key preclinical and clinical findings, and offers detailed protocols for its application in HIV prevention research.

The Scientific Foundation: Mechanism of Action

Griffithsin's potent antiviral activity stems from its high-affinity binding to the terminal mannose residues present in high-mannose glycans on the surface of viral envelope glycoproteins.[\[3\]](#)[\[5\]](#) In the case of HIV, the primary target is the heavily glycosylated gp120 protein, a critical component for viral entry into host cells.[\[10\]](#)[\[11\]](#)

The binding of Griffithsin to gp120 initiates a cascade of inhibitory effects:

- **Inhibition of Viral Entry:** By blanketing the gp120 glycans, GRFT physically obstructs the interaction between the virus and its primary cellular receptor, CD4, as well as its co-receptors (CCR5 or CXCR4).[\[4\]](#)[\[8\]](#) This prevents the initial attachment and subsequent fusion of the viral and cellular membranes, a prerequisite for infection.[\[11\]](#)[\[12\]](#)
- **Conformational Disruption:** Evidence suggests that GRFT binding can alter the conformation of gp120, further impeding its ability to engage with cellular receptors.[\[8\]](#)[\[13\]](#)
- **Inhibition of Cell-to-Cell Transmission:** Griffithsin is also effective at blocking the transmission of HIV from infected to uninfected T-cells, a significant mode of viral dissemination within the body.[\[4\]](#)[\[7\]](#)[\[14\]](#)[\[15\]](#)

This multi-pronged mechanism contributes to its broad-spectrum activity against various HIV-1 clades and strains, including those resistant to conventional ARVs.[\[7\]](#)[\[16\]](#)

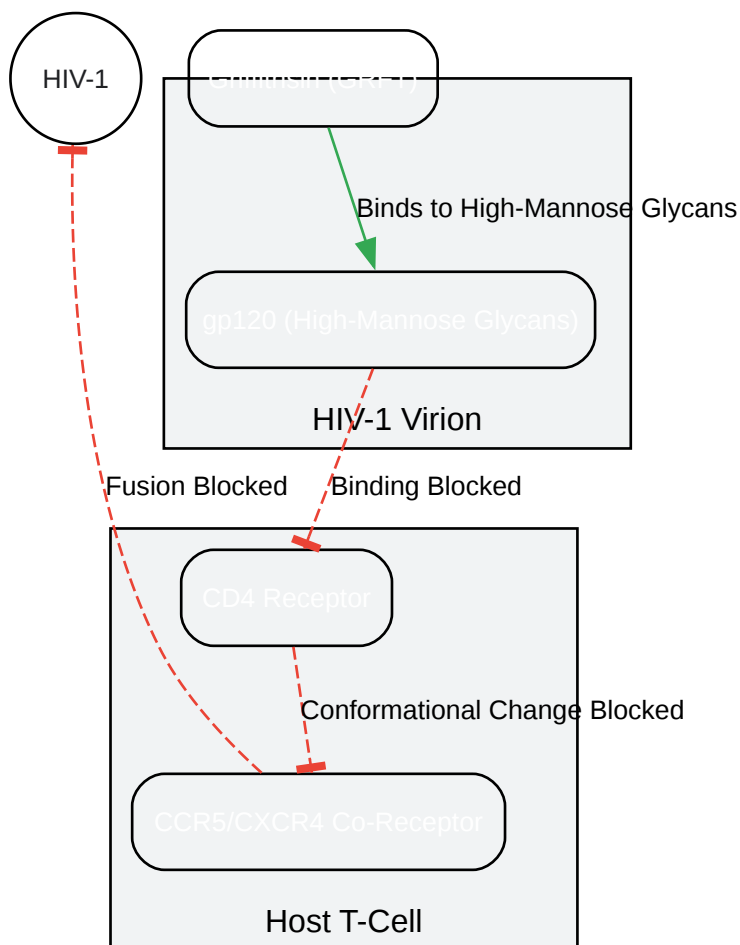


Figure 1: Griffithsin's Mechanism of HIV-1 Inhibition

[Click to download full resolution via product page](#)

Caption: Figure 1: Griffithsin's Mechanism of HIV-1 Inhibition

Preclinical Evidence: A Profile of Potency and Safety

An extensive body of preclinical research underscores Griffithsin's potential as a safe and effective HIV microbicide.

Antiviral Potency

In vitro studies have consistently demonstrated Griffithsin's remarkable potency against a wide array of HIV-1 strains.

Parameter	Finding	References
EC50 (50% Effective Concentration)	Picomolar to sub-nanomolar range against both laboratory-adapted and primary HIV-1 isolates.	[3] [4] [14]
Spectrum of Activity	Broadly active against different HIV-1 clades (A, B, C), tropisms (R5 and X4), and HIV-2.	[7] [16]
Inactivation Kinetics	Rapid, with antiviral effects observed almost immediately upon contact with the virus.	[7]
Formulation Efficacy	Retains high potency when formulated in various delivery systems, including gels, fibers, and nanoparticles.	[17] [18]

Safety and Toxicological Profile

A critical requirement for a topical microbicide is an excellent safety profile, ensuring it does not cause inflammation or mucosal damage that could paradoxically increase HIV transmission risk. Griffithsin has consistently met this high standard in numerous studies.

- **Cellular Toxicity:** No significant cytotoxicity has been observed in a variety of human cell lines, including peripheral blood mononuclear cells (PBMCs) and cervical epithelial cells, at concentrations far exceeding its effective antiviral dose.[\[3\]](#)[\[8\]](#)[\[19\]](#)
- **Inflammatory Response:** Griffithsin induces minimal to no production of pro-inflammatory cytokines and chemokines in human cervical explants and PBMCs.[\[6\]](#)[\[7\]](#)[\[8\]](#)

- **Animal Models:** In vivo studies, including the standard rabbit vaginal irritation model, have shown that GRFT is non-irritating and non-inflammatory to vaginal and rectal mucosa.[7][8] Systemic administration in mice also revealed an excellent safety profile with no major organ toxicity, though reversible splenomegaly was noted at high doses.[1][8][20][21][22]

Clinical Development: First-in-Human Trials

The promising preclinical data paved the way for Phase 1 clinical trials to evaluate the safety and acceptability of Griffithsin-based formulations in humans.

- **Vaginal Gel (PC-6500):** A Phase 1 trial of a 0.1% Griffithsin in a carrageenan gel (PC-6500) found it to be safe and well-tolerated after single and 14-day daily vaginal applications in healthy women.[9] No significant adverse events, anti-drug antibodies, or pro-inflammatory responses were detected.[9] Furthermore, cervicovaginal lavage samples from participants demonstrated dose-dependent inhibition of HIV in vitro.[9]
- **Rectal Formulation:** A first-in-human study (PREVENT trial) was initiated to evaluate the safety, pharmacokinetics, and pharmacodynamics of a Griffithsin-based rectal gel for individuals practicing receptive anal intercourse.[2][23][24] This trial aims to provide crucial data on the product's impact on the rectal mucosal environment.[23]

These initial clinical findings are highly encouraging, supporting the continued development of Griffithsin as a safe and promising topical microbicide.[9]

Formulation and Delivery Strategies

The effective delivery of Griffithsin to the mucosal sites of HIV transmission is paramount. Research has focused on developing user-acceptable formulations that ensure sustained release and stability of the protein.

Delivery Platform	Description	Key Advantages	References
Gels	Semisolid formulations, often with a carrageenan base, for vaginal or rectal application.	Well-established for microbicides; can provide lubrication.	[9] [25]
Fast-Dissolving Inserts/Films	Solid dosage forms that dissolve upon contact with mucosal fluids.	Discreet and easy to use; potentially less messy than gels.	[25]
Electrospun Fibers	Nanofiber-based platforms that can be designed for rapid or sustained release of GRFT.	High surface area for drug loading; tunable release kinetics.	[17] [18] [26]
Nanoparticles	Encapsulation of GRFT within nanoparticles for sustained delivery.	Potential for prolonged protection and improved stability.	[18]

The choice of delivery system will ultimately depend on user preferences, cultural acceptability, and the desired duration of protection (e.g., on-demand vs. sustained).

Protocols for In Vitro Evaluation of Griffithsin

The following protocols provide standardized methods for assessing the anti-HIV activity and cytotoxicity of Griffithsin in a laboratory setting.

Protocol: TZM-bl Cell-Based HIV-1 Neutralization Assay

This assay is a widely used method to quantify the ability of an agent to inhibit HIV-1 entry. TZM-bl cells are genetically engineered HeLa cells that express CD4, CCR5, and CXCR4, and contain integrated copies of the luciferase and β -galactosidase genes under the control of the HIV-1 LTR promoter.

Objective: To determine the 50% inhibitory concentration (IC₅₀) of Griffithsin against a given HIV-1 strain.

Materials:

- TZM-bl cells
- Complete growth medium (DMEM, 10% FBS, 1% Penicillin-Streptomycin)
- HIV-1 stock of known titer (e.g., pseudovirus or laboratory-adapted strain)
- Griffithsin (recombinant or purified)
- DEAE-Dextran solution
- Luciferase assay reagent
- 96-well flat-bottom tissue culture plates
- Luminometer

Procedure:

- Cell Seeding: Seed TZM-bl cells in a 96-well plate at a density of 1×10^4 cells per well in 100 μ L of complete growth medium. Incubate overnight at 37°C, 5% CO₂.
- Compound Dilution: Prepare serial dilutions of Griffithsin in complete growth medium.
- Virus-Compound Incubation: In a separate plate, mix 50 μ L of each Griffithsin dilution with 50 μ L of HIV-1 stock (containing a predetermined amount of virus). Incubate for 1 hour at 37°C.
- Infection: Remove the medium from the TZM-bl cells. Add 100 μ L of the Griffithsin/virus mixture to the appropriate wells. Also include wells for "virus control" (virus only) and "cell control" (cells only).
- Incubation: Incubate the plate for 48 hours at 37°C, 5% CO₂.

- Lysis and Luminescence Reading: After incubation, remove the supernatant. Lyse the cells and measure luciferase activity according to the manufacturer's instructions for the luciferase assay reagent.
- Data Analysis:
 - Subtract the background luminescence (cell control) from all readings.
 - Calculate the percentage of inhibition for each Griffithsin concentration relative to the virus control.
 - Determine the IC₅₀ value by plotting the percentage of inhibition against the log of the Griffithsin concentration and fitting the data to a dose-response curve.

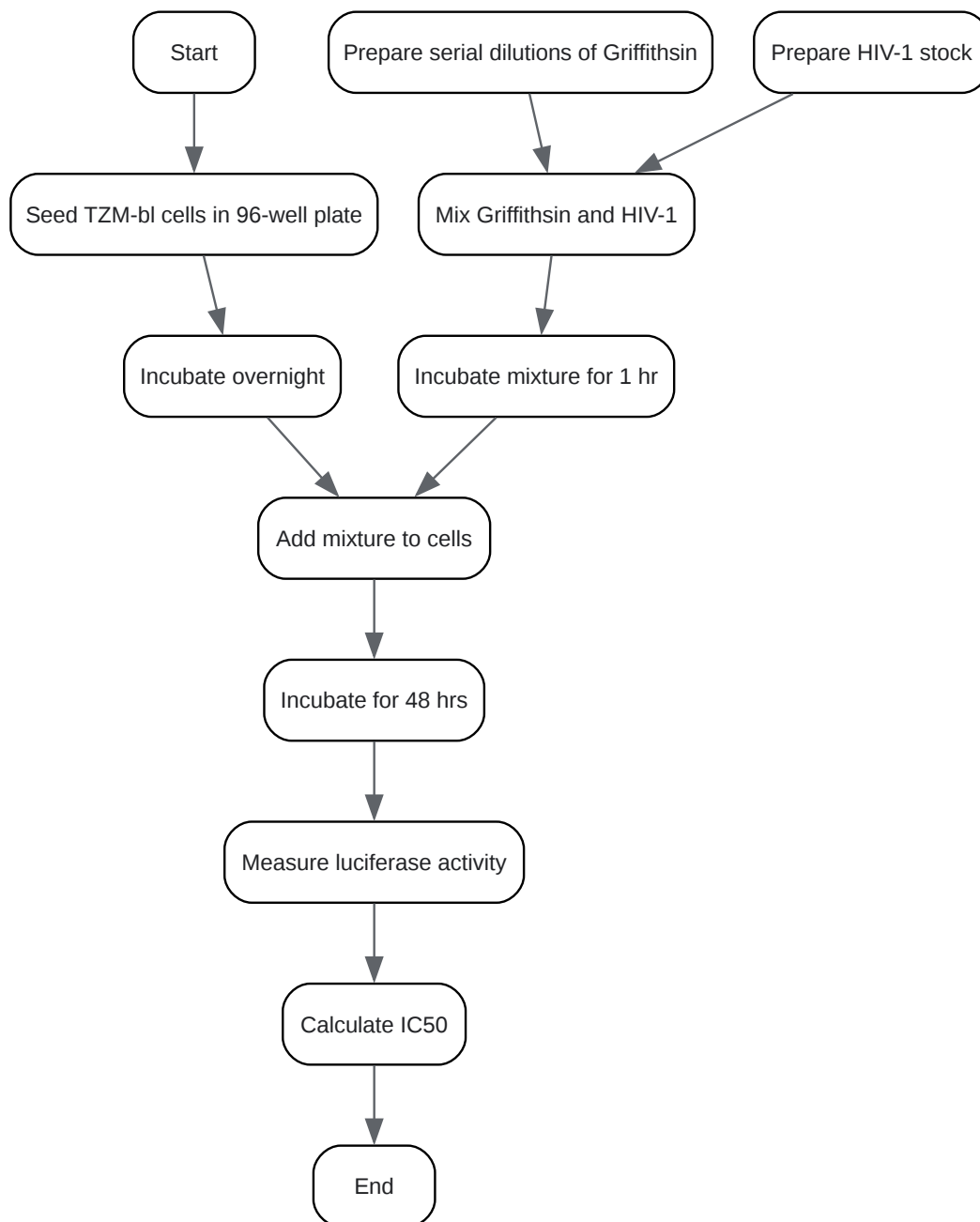


Figure 2: Workflow for TZM-bl Neutralization Assay

[Click to download full resolution via product page](#)

Caption: Figure 2: Workflow for TZM-bl Neutralization Assay

Protocol: MTT Cytotoxicity Assay

This colorimetric assay assesses cell metabolic activity and is used to determine the cytotoxicity of a compound.

Objective: To determine the 50% cytotoxic concentration (CC50) of Griffithsin.

Materials:

- Relevant cell line (e.g., TZM-bl, PBMCs, VK2/E6E7)
- Complete growth medium
- Griffithsin
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization solution (e.g., DMSO or acidified isopropanol)
- 96-well flat-bottom tissue culture plates
- Microplate reader

Procedure:

- Cell Seeding: Seed cells in a 96-well plate at an appropriate density.
- Compound Addition: Add serial dilutions of Griffithsin to the wells. Include wells for "cell control" (no compound) and a positive control for toxicity (e.g., 10% DMSO).
- Incubation: Incubate for a period relevant to the neutralization assay (e.g., 48 hours) at 37°C, 5% CO₂.
- MTT Addition: Add MTT solution to each well and incubate for 2-4 hours, allowing viable cells to form formazan crystals.
- Solubilization: Add the solubilization solution to dissolve the formazan crystals.

- Absorbance Reading: Measure the absorbance at the appropriate wavelength (e.g., 570 nm).
- Data Analysis:
 - Calculate the percentage of cell viability for each concentration relative to the cell control.
 - Determine the CC50 value by plotting the percentage of viability against the log of the Griffithsin concentration.

Production and Purification Overview

The transition of Griffithsin from a research tool to a viable clinical product has been enabled by the development of scalable manufacturing processes.

- Expression Systems: While initially isolated from red algae, recombinant Griffithsin is now produced in large quantities using various systems.[4] A particularly successful method involves expressing GRFT in *Nicotiana benthamiana* plants using a tobacco mosaic virus vector system.[7][15] This allows for agricultural-scale production.[7] Production in *E. coli* has also been optimized for high-yield fermentation.[27][28]
- Purification: Simplified and cost-effective purification protocols have been developed to achieve >99% pure Griffithsin active pharmaceutical ingredient (API).[29] These methods often involve a combination of heat treatment, pH adjustment, bentonite clay filtration, and multimodal chromatography, significantly increasing protein recovery and reducing costs.[29]

Future Directions and Considerations

The research and development of Griffithsin for HIV prevention is a dynamic field with several key areas of ongoing investigation:

- Multipurpose Prevention: Griffithsin's broad-spectrum antiviral activity extends to other sexually transmitted infections, including Herpes Simplex Virus (HSV-2) and Human Papillomavirus (HPV).[4][17][30] This positions it as an excellent candidate for a multipurpose prevention technology (MPT) that could simultaneously protect against multiple pathogens.[25]

- **Combination Therapy:** Griffithsin demonstrates synergistic activity when combined with ARVs like tenofovir and maraviroc, as well as other carbohydrate-binding agents.[\[3\]](#)[\[4\]](#)[\[31\]](#) Future formulations may incorporate multiple active ingredients to enhance efficacy and reduce the risk of resistance.
- **Resistance:** While HIV can develop resistance to Griffithsin, it typically requires multiple mutations in gp120 glycosylation sites.[\[3\]](#)[\[4\]](#) The high genetic barrier to resistance is a significant advantage over many single-target ARVs.
- **Long-Acting Formulations:** The development of long-acting delivery systems, such as intravaginal rings or sustained-release nanoparticles, could improve adherence and user convenience, offering protection over weeks or months.[\[18\]](#)

Conclusion

Griffithsin stands out as one of the most potent and promising microbicide candidates for HIV prevention discovered to date.[\[3\]](#)[\[5\]](#) Its unique mechanism of action, robust preclinical efficacy, excellent safety profile, and positive early clinical trial results provide a strong foundation for its continued development. As research progresses, Griffithsin-based products, potentially as part of a multipurpose and combination prevention strategy, hold the potential to make a significant impact on the global HIV epidemic.

References

- Alexandre, K. B., et al. (2016). Griffithsin, a Highly Potent Broad-Spectrum Antiviral Lectin from Red Algae: From Discovery to Clinical Application. *Marine Drugs*, 14(10), 183. [\[Link\]](#)
- Lusvarghi, S., & Bewley, C. A. (2016). Griffithsin: An Antiviral Lectin with Outstanding Therapeutic Potential. *Viruses*, 8(10), 296. [\[Link\]](#)
- Kouokam, J. C., et al. (2016). Studies in a Murine Model Confirm the Safety of Griffithsin and Advocate Its Further Development as a Microbicide Targeting HIV-1 and Other Enveloped Viruses. *Viruses*, 8(11), 311. [\[Link\]](#)
- McGowan, I. (n.d.). Project 3: PREVENT: A first-in-human clinical trial of Griffithsin, an HIV entry. Ian McGowan. [\[Link\]](#)

- Lee, C. (2019). Griffithsin, a Highly Potent Broad-Spectrum Antiviral Lectin from Red Algae: From Discovery to Clinical Application. *Molecules*, 24(19), 3574. [[Link](#)]
- Kouokam, J. C., et al. (2016). Studies in a Murine Model Confirm the Safety of Griffithsin and Advocate Its Further Development as a Microbicide Targeting HIV-1 and Other Enveloped Viruses. National Institutes of Health. [[Link](#)]
- National Cancer Institute. (2021). An Anti-Viral Polypeptide: Griffithsin. National Cancer Institute's Technology Transfer Center. [[Link](#)]
- Emau, P., et al. (2007). Griffithsin, a potent HIV entry inhibitor, is an excellent candidate for anti-HIV microbicide. *Journal of Medical Primatology*, 36(4-5), 244-253. [[Link](#)]
- Woolf, K. M., et al. (2018). Rapid-Release Griffithsin Fibers for Dual Prevention of HSV-2 and HIV-1 Infections. *Antimicrobial Agents and Chemotherapy*, 62(10), e01121-18. [[Link](#)]
- Moulaei, T., et al. (2010). The Griffithsin Dimer Is Required for High-Potency Inhibition of HIV-1. *Journal of Virology*, 84(14), 7377-7387. [[Link](#)]
- Palmer, K. E. (n.d.). Griffithsin-based Rectal Microbicides for PREvention of Viral ENTry (PREVENT). Grantome. [[Link](#)]
- Kouokam, J. C., et al. (2016). Studies in a Murine Model Confirm the Safety of Griffithsin and Advocate Its Further Development as a Microbicide Targeting HIV-1 and Other Enveloped Viruses. PubMed. [[Link](#)]
- University of Pittsburgh. (2019). Griffithsin-based Rectal Microbicide for PREvention of Viral ENTry (PREVENT). ClinicalTrials.gov. [[Link](#)]
- Thurman, A. R., et al. (2022). Results of a phase 1, randomized, placebo-controlled first-in-human trial of griffithsin formulated in a carrageenan vaginal gel. *PLoS One*, 17(1), e0261832. [[Link](#)]
- Balzarini, J., et al. (2012). Combinations of Griffithsin with Other Carbohydrate-Binding Agents Demonstrate Superior Activity Against HIV Type 1, HIV Type 2, and Selected Carbohydrate-Binding Agent-Resistant HIV Type 1 Strains. *AIDS Research and Human Retroviruses*, 28(11), 1513-1523. [[Link](#)]

- Population Council. (n.d.). Developing and Testing a Griffithsin (non-ARV) Microbicide. Population Council. [\[Link\]](#)
- Lusvarghi, S., & Bewley, C. A. (2016). Griffithsin: An Antiviral Lectin with Outstanding Therapeutic Potential. PubMed. [\[Link\]](#)
- Kouokam, J. C., et al. (2016). Studies in a Murine Model Confirm the Safety of Griffithsin and Advocate Its Further Development as a Microbicide Targeting HIV-1 and Other Enveloped Viruses. University of Louisville Institutional Repository. [\[Link\]](#)
- Kouokam, J. C., et al. (2016). Studies in a Murine Model Confirm the Safety of Griffithsin and Advocate Its Further Development as a Microbicide Targeting HIV-1 and Other Enveloped Viruses. Semantic Scholar. [\[Link\]](#)
- Rohan, L. C., et al. (2021). Preformulation Characterization of Griffithsin, a Biopharmaceutical Candidate for HIV Prevention. AAPS PharmSciTech, 22(3), 101. [\[Link\]](#)
- O'Keefe, B. R., et al. (2009). Scaleable manufacture of HIV-1 entry inhibitor griffithsin and validation of its safety and efficacy as a topical microbicide component. Proceedings of the National Academy of Sciences, 106(15), 6099-6104. [\[Link\]](#)
- Yang, M., et al. (2021). In vitro Study on Synergistic Interactions Between Free and Encapsulated Q-Griffithsin and Antiretrovirals Against HIV-1 Infection. Pharmaceutical Research, 38(3), 481-491. [\[Link\]](#)
- Lusvarghi, S., et al. (2018). Griffithsin Retains Anti-HIV-1 Potency with Changes in gp120 Glycosylation and Complements Broadly Neutralizing Antibodies PGT121 and PGT126. mBio, 9(4), e01344-18. [\[Link\]](#)
- O'Keefe, B. R., et al. (2009). Scaleable manufacture of HIV-1 entry inhibitor griffithsin and validation of its safety and efficacy as a topical microbicide component. National Institutes of Health. [\[Link\]](#)
- O'Keefe, B. R., et al. (2009). Scaleable manufacture of HIV-1 entry inhibitor griffithsin and validation of its safety and efficacy as a topical microbicide component. Scholars@Duke. [\[Link\]](#)

- Johnson, T. J., et al. (2018). Griffithsin-Modified Electrospun Fibers as a Delivery Scaffold To Prevent HIV Infection. ACS Applied Materials & Interfaces, 10(41), 34937-34947. [[Link](#)]
- Thurman, A. R., et al. (2022). Results of a phase 1, randomized, placebo-controlled first-in-human trial of griffithsin formulated in a carrageenan vaginal gel. PLoS One, 17(1), e0261832. [[Link](#)]
- Fuqua, J. L., et al. (2015). Improving the large scale purification of the HIV microbicide, griffithsin. Journal of Virological Methods, 224, 88-95. [[Link](#)]
- Johnson, T. J., et al. (2020). Sustained-Release Griffithsin Nanoparticle-Fiber Composites against HIV-1 and HSV-2 Infections. ACS Applied Bio Materials, 3(10), 6823-6833. [[Link](#)]
- O'Keefe, B. R., et al. (2009). Scaleable manufacture of HIV-1 entry inhibitor griffithsin and validation of its safety and efficacy as a topical microbicide component. Proceedings of the National Academy of Sciences. [[Link](#)]
- Rohan, L. C., et al. (2021). Preformulation Characterization of Griffithsin, a Biopharmaceutical Candidate for HIV Prevention. ResearchGate. [[Link](#)]
- Lee, C. (2019). HIV-1 resistance mechanisms against GRFT. ResearchGate. [[Link](#)]
- Menacho-Melgar, R., et al. (2020). Low-Cost, Large-Scale Production of the Anti-viral Lectin Griffithsin. ResearchGate. [[Link](#)]
- Tiong, V., et al. (2020). Downstream flow diagram for Griffithsin purification and recovery. ResearchGate. [[Link](#)]
- Menacho-Melgar, R., et al. (2020). Low-Cost, Large-Scale Production of the Anti-viral Lectin Griffithsin. Frontiers in Bioengineering and Biotechnology, 8, 973. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Studies in a Murine Model Confirm the Safety of Griffithsin and Advocate Its Further Development as a Microbicide Targeting HIV-1 and Other Enveloped Viruses - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/25111111/)]
- 2. Griffithsin-based Rectal Microbicides for PREvention of Viral ENTry (PREVENT) - Kenneth Palmer [[grantome.com](https://grantome.com/studyurl/N01DA000048-01A1)]
- 3. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 4. Griffithsin, a Highly Potent Broad-Spectrum Antiviral Lectin from Red Algae: From Discovery to Clinical Application | MDPI [[mdpi.com](https://www.mdpi.com)]
- 5. Griffithsin: An Antiviral Lectin with Outstanding Therapeutic Potential - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/25111111/)]
- 6. [pnas.org](https://www.pnas.org) [[pnas.org](https://www.pnas.org)]
- 7. Scaleable manufacture of HIV-1 entry inhibitor griffithsin and validation of its safety and efficacy as a topical microbicide component - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/25111111/)]
- 8. Griffithsin, a Highly Potent Broad-Spectrum Antiviral Lectin from Red Algae: From Discovery to Clinical Application - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/25111111/)]
- 9. Results of a phase 1, randomized, placebo-controlled first-in-human trial of griffithsin formulated in a carrageenan vaginal gel - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/25111111/)]
- 10. Preformulation Characterization of Griffithsin, a Biopharmaceutical Candidate for HIV Prevention - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/25111111/)]
- 11. Available Technologies - NCI [techtransfer.cancer.gov]
- 12. Results of a phase 1, randomized, placebo-controlled first-in-human trial of griffithsin formulated in a carrageenan vaginal gel | PLOS One [journals.plos.org]
- 13. journals.asm.org [journals.asm.org]
- 14. Griffithsin, a potent HIV entry inhibitor, is an excellent candidate for anti-HIV microbicide - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/25111111/)]
- 15. [pnas.org](https://www.pnas.org) [[pnas.org](https://www.pnas.org)]
- 16. Scholars@Duke publication: Scaleable manufacture of HIV-1 entry inhibitor griffithsin and validation of its safety and efficacy as a topical microbicide component. [scholars.duke.edu]
- 17. journals.asm.org [journals.asm.org]

- 18. Sustained-Release Griffithsin Nanoparticle-Fiber Composites against HIV-1 and HSV-2 Infections - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 19. Studies in a Murine Model Confirm the Safety of Griffithsin and Advocate Its Further Development as a Microbicide Targe... [ouci.dntb.gov.ua]
- 20. mdpi.com [mdpi.com]
- 21. Studies in a Murine Model Confirm the Safety of Griffithsin and Advocate Its Further Development as a Microbicide Targeting HIV-1 and Other Enveloped Viruses - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. [PDF] Studies in a Murine Model Confirm the Safety of Griffithsin and Advocate Its Further Development as a Microbicide Targeting HIV-1 and Other Enveloped Viruses | Semantic Scholar [semanticscholar.org]
- 23. Project 3: PREVENT: A first-in-human clinical trial of Griffithsin, an HIV entry - Ian McGowan [grantome.com]
- 24. [ClinicalTrials.gov](https://clinicaltrials.gov) [clinicaltrials.gov]
- 25. popcouncil.org [popcouncil.org]
- 26. Griffithsin-Modified Electrospun Fibers as a Delivery Scaffold To Prevent HIV Infection - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 27. researchgate.net [researchgate.net]
- 28. Low-Cost, Large-Scale Production of the Anti-viral Lectin Griffithsin - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 29. scispace.com [scispace.com]
- 30. Griffithsin Retains Anti-HIV-1 Potency with Changes in gp120 Glycosylation and Complements Broadly Neutralizing Antibodies PGT121 and PGT126 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 31. Combinations of Griffithsin with Other Carbohydrate-Binding Agents Demonstrate Superior Activity Against HIV Type 1, HIV Type 2, and Selected Carbohydrate-Binding Agent-Resistant HIV Type 1 Strains - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Griffithsin in HIV Prevention: Application Notes and Protocols for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b127831/docs#griffithsin-in-hiv-prevention-application-notes-and-protocols-for-researchers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)